Comparing (2-Chloro-4-nitrophenoxy)acetyl chloride to other acylating agents

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Compound of Interest

Compound Name:	*(2-Chloro-4-nitrophenoxy)acetyl chloride*
CAS No.:	*110630-89-2*
Cat. No.:	*B1393894*

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Comparative Technical Guide: (2-Chloro-4-nitrophenoxy)acetyl Chloride

Executive Summary & Strategic Application

(2-Chloro-4-nitrophenoxy)acetyl chloride (CAS: 110630-89-2) is a specialized acylating agent characterized by a bulky, electron-deficient phenoxyacetyl motif. Unlike ubiquitous reagents like acetyl chloride or benzoyl chloride, this compound is primarily employed when the resulting amide or ester requires specific physicochemical properties—such as increased lipophilicity, specific metabolic stability (e.g., in herbicide analogs), or as a latent pharmacophore in peptidomimetics.

Key Differentiator: The presence of the 2-chloro and 4-nitro substituents on the phenoxy ring exerts a strong electron-withdrawing inductive effect (-I) through the ether oxygen and methylene spacer. This significantly enhances the electrophilicity of the carbonyl carbon relative to unsubstituted phenoxyacetyl chloride, while simultaneously introducing steric bulk that can influence regioselectivity.

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Mechanistic Analysis: Electronic & Steric Effects

To select the appropriate acylating agent, one must understand the balance between electrophilicity (reaction rate) and stability (handling/hydrolysis).

Electronic Activation

The reactivity of acyl chlorides is governed by the electron density at the carbonyl carbon.

- Acetyl Chloride: The methyl group is electron-donating (+I), stabilizing the carbonyl and making it moderately reactive.
- Chloroacetyl Chloride: The

  -chlorine is strongly electron-withdrawing (-I), creating a highly reactive "hot" electrophile.
- **(2-Chloro-4-nitrophenoxy)acetyl Chloride**: The phenoxy oxygen is electronegative (-I). The nitro group (

) and chlorine (

) on the aromatic ring strongly withdraw electron density from the ring system. This reduces the oxygen's ability to donate electrons into the ring (resonance), thereby enhancing its inductive pull on the methylene (

) group.
  - Result: A highly activated carbonyl center, theoretically more reactive than acetyl chloride but potentially less aggressive than chloroacetyl chloride due to the damping effect of the methylene spacer and steric hindrance.

Reaction Mechanism (Nucleophilic Acyl Substitution)

The reaction proceeds via the standard addition-elimination pathway.[1] The base (e.g., Triethylamine) acts as a proton scavenger and can also form a reactive acyl-ammonium intermediate.

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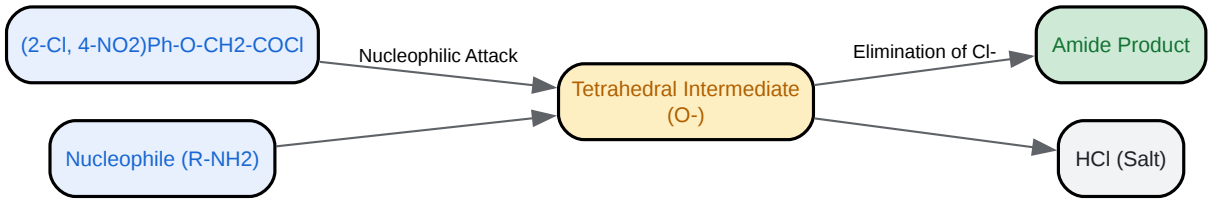

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Figure 1: General Nucleophilic Acyl Substitution mechanism for **(2-Chloro-4-nitrophenoxy)acetyl chloride**.

Comparative Performance Metrics

The following table contrasts **(2-Chloro-4-nitrophenoxy)acetyl chloride** with standard alternatives.

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Feature	(2-Cl, 4-NO)PhOAcCl	Chloroacetyl Chloride	Acetyl Chloride	Benzoyl Chloride
Structure	Bulky, Aromatic Ether	Small, Aliphatic Halide	Small, Aliphatic	Planar, Aromatic
Electrophilicity	High (Activated by -I/NO)	Very High (Direct -I)	Moderate	Low-Moderate (Resonance stabilized)
Steric Hindrance	High (Ortho-Cl + Phenoxy)	Low	Low	Moderate
Hydrolysis Rate	Fast (Moisture sensitive)	Very Fast	Moderate	Slow
Selectivity	Good for primary amines; slower with bulky nucleophiles.[2]	Poor (highly aggressive).	Good general purpose.	High (often requires catalysis).
Primary Use	Herbicide synthesis, Linkers, UV-active tags.	Linkers, Chloroacetamide warheads.	Acetylation, Protection.[3]	Benzoylation, Stability.[4]

Experimental Protocol: Synthesis of a Substituted Amide

Objective: Synthesize N-benzyl-2-(2-chloro-4-nitrophenoxy)acetamide to demonstrate the reagent's utility. Self-Validating Step: The formation of a precipitate (amine hydrochloride salt) and the distinct color change (if nitro-compounds are involved) serve as visual indicators of reaction progress.

Materials

- **(2-Chloro-4-nitrophenoxy)acetyl chloride** (1.1 equiv)

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- Benzylamine (1.0 equiv)
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (1.2 equiv)
- Dichloromethane (DCM) (Anhydrous)
- 1M HCl and Sat. NaHCO

  for workup.

Workflow Diagram

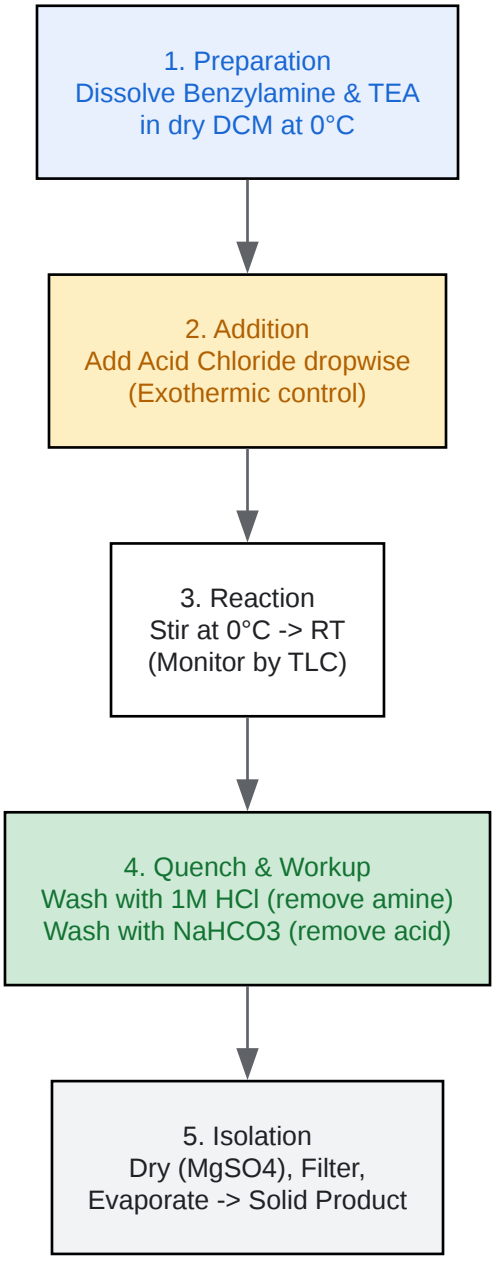

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Figure 2: Step-by-step synthesis workflow for amide formation.

Detailed Procedure

- Setup: Flame-dry a round-bottom flask and purge with nitrogen. Add Benzylamine (1.0 mmol) and TEA (1.2 mmol) to DCM (5 mL). Cool the mixture to 0°C in an ice bath.
- Addition: Dissolve **(2-Chloro-4-nitrophenoxy)acetyl chloride** (1.1 mmol) in a minimal amount of DCM. Add this solution dropwise to the reaction flask over 10 minutes. Note: The reaction is exothermic; slow addition prevents side reactions.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor consumption of the amine by TLC (typical eluent: Hexane/EtOAc).
- Workup:
  - Dilute with DCM (20 mL).
  - Wash with 1M HCl (2 x 10 mL) to remove unreacted amine and TEA.
  - Wash with Sat. NaHCO

    (2 x 10 mL) to hydrolyze and remove excess acid chloride.
  - Wash with Brine (10 mL).
- Purification: Dry the organic layer over anhydrous MgSO

  , filter, and concentrate under reduced pressure. The product is typically a solid that can be recrystallized from Ethanol/Water if necessary.

Safety & Handling (E-E-A-T)

- Corrosivity: Like all acyl chlorides, this reagent reacts violently with water to release Hydrogen Chloride (HCl) gas. It causes severe skin burns and eye damage.[4]
- Lachrymator: Handle only in a functioning fume hood.

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- Storage: Store under inert gas (Argon/Nitrogen) at 2–8°C. The compound is moisture-sensitive; degradation is indicated by the formation of a white solid precipitant (the parent acid) in the liquid.

References

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